

Introduction: The Significance of 4-(4-Bromophenyl)morpholine in Modern Chemistry

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)morpholine

CAS No.: 30483-75-1

Cat. No.: B1279557

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4-(4-Bromophenyl)morpholine (CAS No: 30483-75-1) is a heterocyclic building block of significant interest in medicinal chemistry and materials science.[1][2] The morpholine moiety is a well-established pharmacophore that can impart favorable physicochemical properties to drug candidates, such as enhanced aqueous solubility and metabolic stability.[3] This makes it a privileged structure in the design of novel therapeutics.[4] The compound serves as a key intermediate in the synthesis of a wide range of bioactive molecules, including potential agents for treating neurological disorders and cancer, as well as analgesics and anti-inflammatory drugs.[1] Beyond pharmaceuticals, it is also utilized in the development of agrochemicals like pesticides and herbicides and in the formulation of specialty polymers.[1]

Given its role as a foundational precursor, the purity of **4-(4-Bromophenyl)morpholine** is not a trivial specification but a critical parameter that dictates the success, reproducibility, and safety of subsequent research and development efforts.

The Imperative of High Purity in Research and Drug Development

In drug discovery, the quality of the starting materials directly influences the quality of the final output.^[5] Employing high-purity reagents is essential for several reasons:

- **Ensuring Efficacy and Safety:** Impurities, even at trace levels, can alter the pharmacological profile of a synthesized compound, hinder its therapeutic performance, or lead to unexpected and adverse reactions.^{[5][6]}
- **Guaranteeing Reproducibility:** The presence of undeclared impurities introduces uncontrolled variables into experiments, leading to inconsistent data and making results difficult or impossible to reproduce—a cornerstone of the scientific method.^[7]
- **Preventing Analytical Interference:** In sensitive analytical techniques like High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS), impurities can manifest as extraneous peaks or signals, complicating the interpretation of results and compromising data accuracy.^{[7][8]}
- **Streamlining Development:** Using well-characterized, high-purity starting materials from the outset mitigates the risk of costly and time-consuming re-validation studies as a project progresses from preclinical research to GMP (Good Manufacturing Practices) manufacturing.^{[8][9]}

The synthesis of **4-(4-Bromophenyl)morpholine** itself can introduce impurities, such as unreacted starting materials or by-products from side reactions.^[10] Therefore, sourcing from a reliable supplier with robust quality control is the first and most crucial step.

Commercial Supplier Landscape for 4-(4-Bromophenyl)morpholine

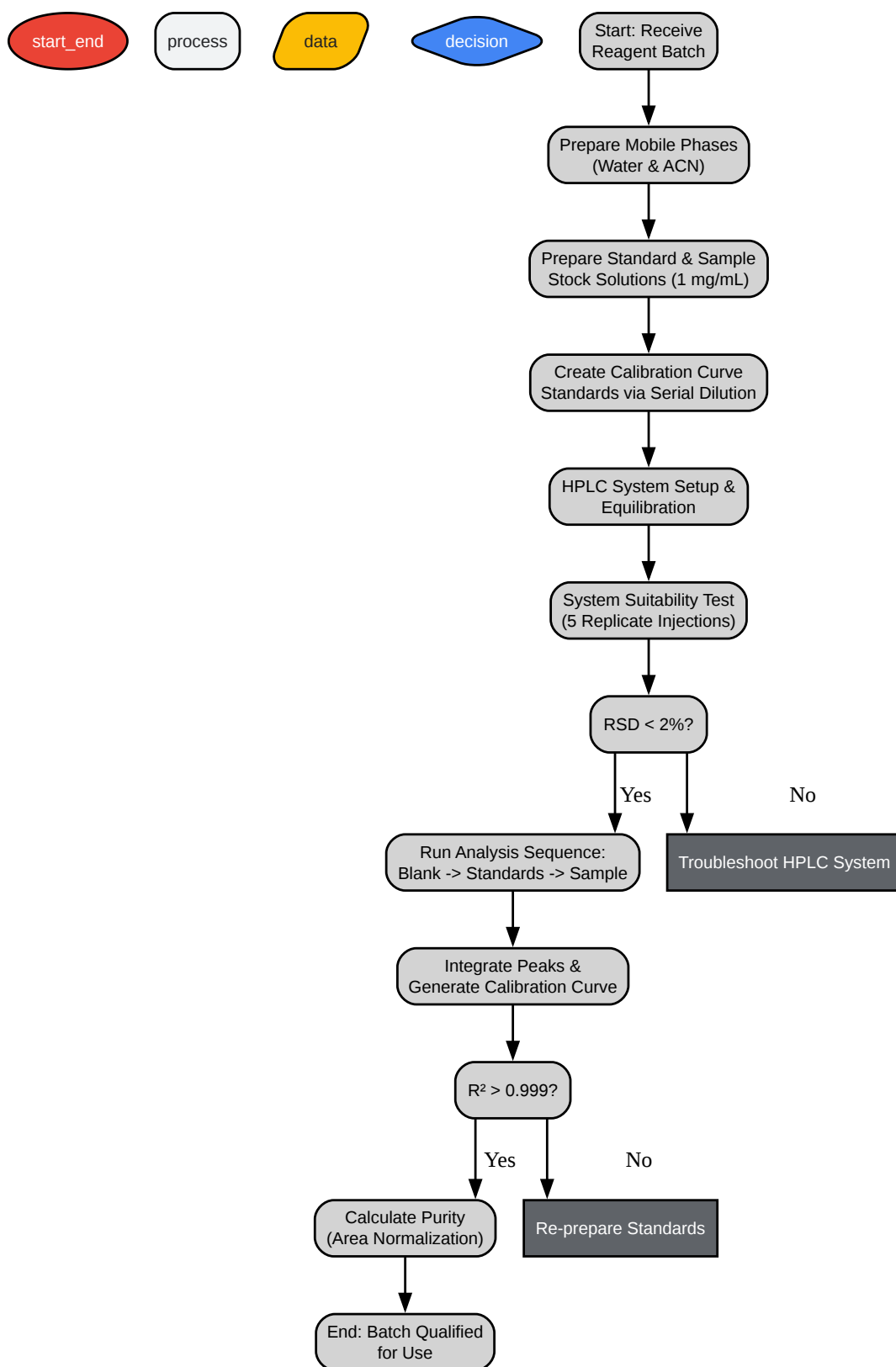
Selecting a supplier requires careful consideration of their stated purity, the analytical methods used for verification, and the transparency of their documentation. The following table summarizes offerings from several prominent commercial suppliers.

Supplier	Product Number	Stated Purity	Analysis Method(s)	Available Quantities
Sigma-Aldrich	591777	97%	Not specified on product page	5 g, 25 g
TCI America	B4890	>98.0%	GC, (T)	5 g, 25 g
Chem-Impex	04874	≥ 99%	HPLC	Not specified
Apollo Scientific	OR17823	98%	Not specified on product page	5 g, 25 g, 100 g, 500 g

Note: Data is compiled from publicly available information on supplier websites as of early 2026. (T) in TCI's specification refers to titration. Researchers should always request a lot-specific Certificate of Analysis (CoA) for detailed quality control data.

Synthetic Pathway and Potential Impurities

Understanding the synthesis of **4-(4-Bromophenyl)morpholine** provides insight into potential impurities. A common route involves the nucleophilic substitution of a bromophenyl precursor with morpholine.



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Sources

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